

A Comparative Spectroscopic Guide to 3-Ethylpentanoic Acid and its Structural Isomers

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Compound of Interest

Compound Name: **3-Ethylpentanoic acid**

Cat. No.: **B1595041**

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In the landscape of pharmaceutical development and chemical synthesis, the unambiguous identification and characterization of organic molecules are paramount. Even subtle differences in molecular structure, such as the position of an alkyl branch, can dramatically alter a compound's physical, chemical, and biological properties. This guide provides a detailed spectroscopic comparison of **3-Ethylpentanoic acid** against key structural isomers and related compounds, offering researchers a practical framework for distinguishing these molecules using fundamental analytical techniques.

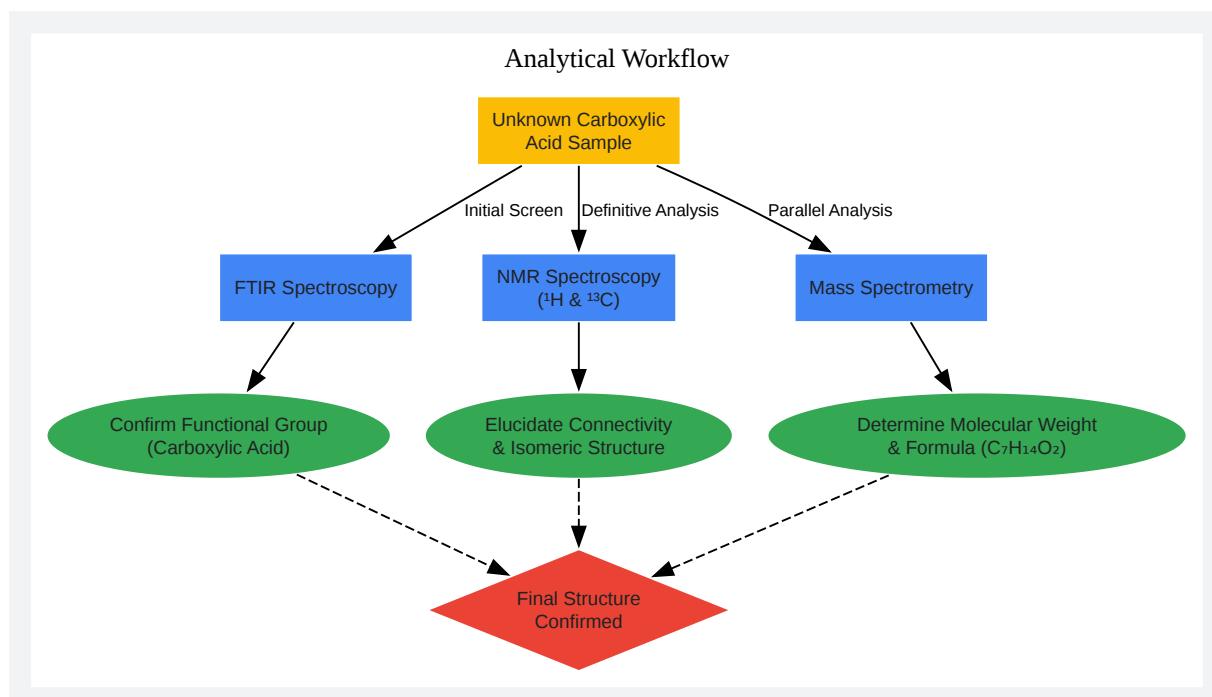
This document moves beyond a simple recitation of data. It delves into the causal relationships between molecular structure and spectral output, grounding the interpretation in the principles of Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). The protocols described herein are designed to be self-validating, ensuring that researchers can confidently apply these methods in their own laboratories.

Molecular Structures Under Investigation

To establish a clear basis for comparison, we will examine **3-Ethylpentanoic acid** and three related carboxylic acids. Two of these are constitutional isomers of **3-Ethylpentanoic acid**, possessing the same molecular formula ($C_7H_{14}O_2$) and molecular weight (130.18 g/mol), but differing in their atomic connectivity. The third is a straight-chain analogue that serves as a structural baseline.

- **3-Ethylpentanoic Acid:** The primary subject of this guide.

- 2-Ethylpentanoic Acid: A constitutional isomer, notable for the ethyl group's position at the alpha-carbon.
- Heptanoic Acid: A straight-chain constitutional isomer.
- Pentanoic Acid: A shorter-chain analogue, providing a fundamental comparison.



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